

Application Notes and Protocols for 1,4-Dimethylcyclohexanol as a Solvent

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Compound of Interest

Compound Name: 1,4-Dimethylcyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dimethylcyclohexanol is a cyclic alcohol that presents potential as a specialty solvent in various research and industrial applications, including organic synthesis and pharmaceutical sciences.[1] Its molecular structure, featuring a cyclohexane ring with a hydroxyl group and two methyl groups, imparts a unique combination of polarity and hydrophobicity. This document provides an overview of its potential applications, physicochemical properties, and generalized protocols for its use as a solvent, particularly in the context of drug development and organic synthesis. Due to the limited availability of direct experimental data on **1,4-Dimethylcyclohexanol** as a solvent, some information presented is based on the known properties of similar cyclic alcohols, such as cyclohexanol.[2]

Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Dimethylcyclohexanol** and related compounds is presented in Table 1. These properties are crucial for understanding its behavior as a solvent and for designing experiments.

Table 1: Physicochemical Properties of **1,4-Dimethylcyclohexanol** and Related Compounds

| Property | 1,4-Dimethylcyclohexanol | Cyclohexanol | 1,4-Dimethylcyclohexane |
|------------------------------|--|-------------------------------------|------------------------------------|
| CAS Number | 5402-28-8[1][3] | 108-93-0[4] | 589-90-2[5] |
| Molecular Formula | C ₈ H ₁₆ O[1][3] | C ₆ H ₁₂ O[4] | C ₈ H ₁₆ [5] |
| Molecular Weight (g/mol) | 128.21[1][3] | 100.16[4] | 112.21[5] |
| Boiling Point (°C) | Not available | 161[2] | 137[5] |
| Melting Point (°C) | Not available | 25.93[2] | 13.5[5] |
| Density (g/cm ³) | Not available | 0.9624[4] | 0.8300[5] |
| Water Solubility | 11 g/L (25 °C)[3] | Sparingly soluble[2] | Very low[5] |
| General Description | Cyclic alcohol | Colorless, viscous liquid[4] | Colorless liquid[5] |

Potential Applications in Research and Drug Development

Based on its structure, **1,4-Dimethylcyclohexanol** is anticipated to be a moderately polar solvent. The hydroxyl group allows for hydrogen bonding, while the dimethylcyclohexane backbone provides non-polar character.[2][6] This dual nature suggests its potential utility in several areas:

- Solubilization of Poorly Water-Soluble Compounds:** The hydrophobic part of the molecule can interact with non-polar active pharmaceutical ingredients (APIs), while the hydroxyl group can engage in hydrogen bonding, potentially enhancing the solubility of compounds that are difficult to dissolve in purely aqueous or non-polar organic solvents.[7][8] The solubility of alcohols in non-polar solvents generally increases with the size of the alkyl group.[9]
- Co-solvent in Formulations:** It could be investigated as a co-solvent in topical, oral, or parenteral formulations to improve drug stability and bioavailability. The choice of solvent is a

critical first step in formulation development.[8]

- Reaction Medium for Organic Synthesis: Its relatively high boiling point (inferred from similar compounds) could make it suitable for reactions requiring elevated temperatures. As an alcohol, it is a protic solvent, which can influence reaction mechanisms. When selecting a solvent for a reaction, factors like the polarity of reactants and the desired reaction pathway are crucial.[10] For oxidation reactions, an aprotic solvent is generally preferred to avoid oxidation of the solvent itself.[10]

Experimental Protocols

The following are generalized protocols that can be adapted for the evaluation and use of **1,4-Dimethylcyclohexanol** as a solvent.

Protocol 1: Determination of API Solubility

This protocol outlines a standard method for determining the equilibrium solubility of an active pharmaceutical ingredient in **1,4-Dimethylcyclohexanol**.

Materials:

- **1,4-Dimethylcyclohexanol** (analytical grade)
- Active Pharmaceutical Ingredient (API)
- Vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of the API to a series of vials.
- Pipette a known volume (e.g., 1 mL) of **1,4-Dimethylcyclohexanol** into each vial.

- Securely cap the vials and place them in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After incubation, centrifuge the vials at a high speed to separate the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the analytical range of the HPLC or UV-Vis method.
- Quantify the concentration of the dissolved API using a validated analytical method.
- Calculate the solubility of the API in **1,4-Dimethylcyclohexanol** (e.g., in mg/mL).

Protocol 2: Use as a Reaction Solvent

This protocol provides a general framework for using **1,4-Dimethylcyclohexanol** as a solvent in an organic synthesis reaction.

Materials:

- **1,4-Dimethylcyclohexanol** (reaction grade, dried if necessary)
- Reactants and catalyst
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and hotplate
- Inert gas supply (e.g., nitrogen or argon) if required

Procedure:

- Set up the reaction apparatus in a fume hood.

- Add the reactants and catalyst to the round-bottom flask.
- Add a sufficient volume of **1,4-Dimethylcyclohexanol** to dissolve the reactants and achieve the desired concentration.
- If the reaction is air or moisture sensitive, purge the apparatus with an inert gas.
- Begin stirring and heat the reaction mixture to the desired temperature.
- Monitor the progress of the reaction using an appropriate technique (e.g., Thin Layer Chromatography (TLC) or Gas Chromatography (GC)).
- Upon completion, cool the reaction mixture to room temperature.
- Isolate the product through standard work-up procedures such as extraction, distillation, or crystallization.

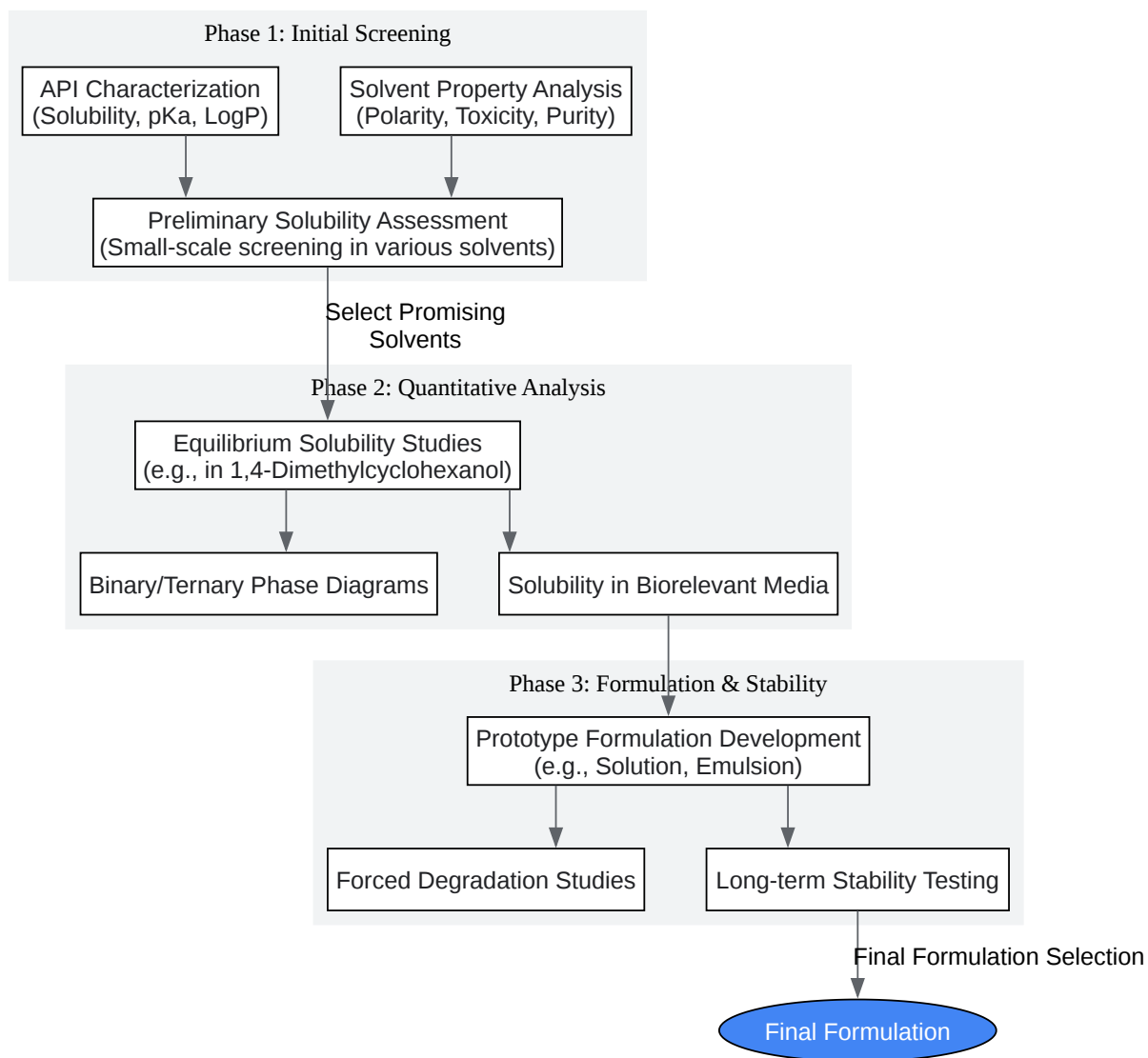
Safety and Handling

While specific toxicity data for **1,4-Dimethylcyclohexanol** is not readily available, related compounds such as methylcyclohexanols are classified as flammable liquids and can cause skin and eye irritation.^{[11][12]} It is recommended to handle **1,4-Dimethylcyclohexanol** with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, and to work in a well-ventilated area.^[12]

Visualizations

Logical Workflow for Solvent Selection in Drug Formulation

The following diagram illustrates a generalized workflow for evaluating a novel solvent like **1,4-Dimethylcyclohexanol** in the context of pharmaceutical formulation development.



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Caption: Workflow for Novel Solvent Evaluation in Drug Formulation.

Conclusion

1,4-Dimethylcyclohexanol holds potential as a novel solvent in scientific research and drug development due to its unique structural features. However, the lack of comprehensive experimental data necessitates further investigation into its physicochemical properties, solubilizing power for a range of compounds, and toxicological profile. The generalized protocols and information provided herein serve as a starting point for researchers interested in exploring the applications of this compound.

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